

Mandestrobin: A Comparative Performance Analysis Against Other QoI Fungicides

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Compound of Interest

Compound Name: **Mandestrobin**

Cat. No.: **B1253266**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Mandestrobin**'s performance against other Quinone outside Inhibitor (QoI) fungicides. The information presented is a synthesis of data from various scientific publications and is intended to aid in research and development efforts.

Executive Summary

Mandestrobin, a methoxyacetamide fungicide, demonstrates high efficacy against a broad spectrum of fungal pathogens. As a member of the QoI (Quinone outside Inhibitors) class of fungicides (FRAC Group 11), its mode of action is the inhibition of mitochondrial respiration by binding to the Qo site of the cytochrome bc₁ complex (Complex III), which ultimately disrupts the production of ATP in fungal cells. This guide presents a comparative analysis of **Mandestrobin**'s in vitro efficacy, primarily through the half-maximal effective concentration (EC₅₀), against other widely used QoI fungicides such as azoxystrobin and pyraclostrobin.

Quantitative Performance Data

The following tables summarize the in vitro efficacy (EC₅₀ values in ppm or µg/ml) of **Mandestrobin** and other selected QoI fungicides against various fungal pathogens. It is important to note that these values are compiled from different studies and experimental conditions may have varied.

Table 1: In Vitro Efficacy (EC₅₀) of **Mandestrobin** against Various Fungal Pathogens

Fungal Species	Class	EC50 (ppm)
Sclerotinia sclerotiorum	Ascomycetes	0.022
Monilinia fructicola	Ascomycetes	0.034
Venturia nashicola	Ascomycetes	0.016
Botrytis cinerea	Fungi Imperfecti	0.075
Cercospora beticola	Fungi Imperfecti	0.0082
Alternaria alternata	Fungi Imperfecti	0.065
Pyricularia oryzae	Fungi Imperfecti	0.062
Septoria tritici	Fungi Imperfecti	0.18
Puccinia recondita	Basidiomycetes	0.019
Gymnosporangium asiaticum	Basidiomycetes	0.014
Rhizoctonia solani	Basidiomycetes	0.043
Phytophthora infestans	O	

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